

Ulacamten solubility and preparation for assays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Ulacamten*
CAS No.: 2830607-59-3
Cat. No.: B15607449

[Get Quote](#)

Application Notes and Protocols for Ulacamten For Researchers, Scientists, and Drug Development Professionals

Introduction

Ulacamten (also known as CK-4021586) is a selective, potent, and orally bioavailable small molecule inhibitor of cardiac myosin.[1][2] It targets the contractile machinery of the heart muscle, specifically by inhibiting the ATPase activity of cardiac myosin.[3] This mechanism reduces the number of active myosin cross-bridges during cardiac contraction, thereby decreasing contractile force without affecting calcium transients.[3] **Ulacamten** is under investigation for its therapeutic potential in conditions associated with cardiac hypercontractility, such as heart failure with preserved ejection fraction (HFpEF).[3] These application notes provide detailed protocols for the solubilization of **ulacamten** and its preparation for use in common in vitro assays.

Physicochemical and Solubility Data

Proper preparation of **ulacamten** solutions is critical for accurate and reproducible experimental results. The following tables summarize the key physicochemical properties and solubility of **ulacamten**.

Table 1: Physicochemical Properties of **Ulacamten**

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₅ F ₂ N ₃ O ₃	[1]
Molecular Weight	405.44 g/mol	[1]
Appearance	White to off-white solid	[1]
CAS Number	2830607-59-3	[1]

Table 2: Solubility of **Ulacamten**

Solvent	Solubility	Comments	Reference
DMSO	125 mg/mL (308.31 mM)	Ultrasonic treatment may be needed. Use newly opened, hygroscopic DMSO for best results.	[1][4]
Aqueous Buffers (e.g., PBS)	Sparingly soluble	For aqueous solutions, it is recommended to first dissolve in an organic solvent like DMSO or DMF and then dilute with the aqueous buffer.	

Experimental Protocols

Protocol 1: Preparation of Ulacamten Stock Solutions in DMSO

This protocol describes the preparation of a high-concentration stock solution of **ulacamten** in dimethyl sulfoxide (DMSO).

Materials:

- **Ulacamten** powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Equilibrate the **ulacamten** powder to room temperature before opening the vial to prevent moisture condensation.
- Weigh the desired amount of **ulacamten** powder in a sterile tube.
- Add the appropriate volume of DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add 246.65 μ L of DMSO per 1 mg of **ulacamten**).
- Vortex the solution thoroughly for 2-5 minutes to facilitate dissolution.
- If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath for 5-10 minutes.
- Once completely dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]

Protocol 2: Preparation of Ulacamten Working Solutions for a Cardiac Myosin ATPase Assay

This protocol details the preparation of working solutions of **ulacamten** for an in vitro enzymatic assay, such as a cardiac myosin ATPase inhibition assay. This protocol involves a serial dilution from a DMSO stock solution.

Materials:

- **Ulacamten** stock solution in DMSO (e.g., 10 mM)
- Assay buffer (e.g., 12 mM PIPES pH 6.8, 2 mM MgCl₂, 10 mM KCl, 1 mM DTT)[5]
- Sterile polypropylene tubes or 96-well plates

Procedure:

- Thaw the **ulacamten** DMSO stock solution at room temperature.
- Perform a serial dilution of the stock solution in DMSO to create a range of concentrations. For example, to create a 1 mM solution, mix 10 µL of the 10 mM stock with 90 µL of DMSO.
- Further dilute the DMSO-based solutions into the assay buffer to achieve the final desired concentrations for the assay. Note: The final concentration of DMSO in the assay should be kept low (typically <0.5%) to avoid affecting enzyme activity.[6]
- Prepare a vehicle control containing the same final concentration of DMSO as the **ulacamten**-treated samples.
- Add the prepared working solutions to the assay plate containing the other reaction components (e.g., purified cardiac myosin, ATP).

Protocol 3: Preparation of Ulacamten for Cell-Based Assays

This protocol provides a general guideline for preparing **ulacamten** for use in cell-based assays, where maintaining cell viability is crucial.

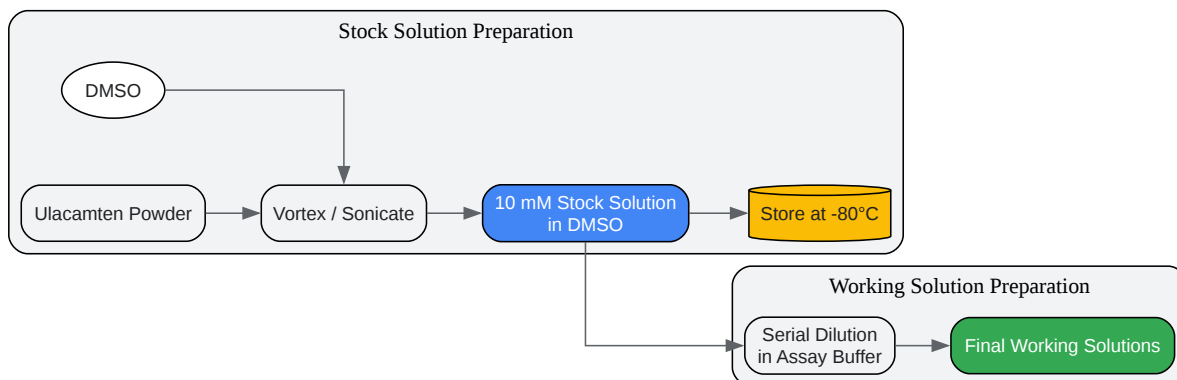
Materials:

- **Ulacamten** stock solution in DMSO (e.g., 10 mM)
- Cell culture medium appropriate for the cell line being used
- Sterile polypropylene tubes

Procedure:

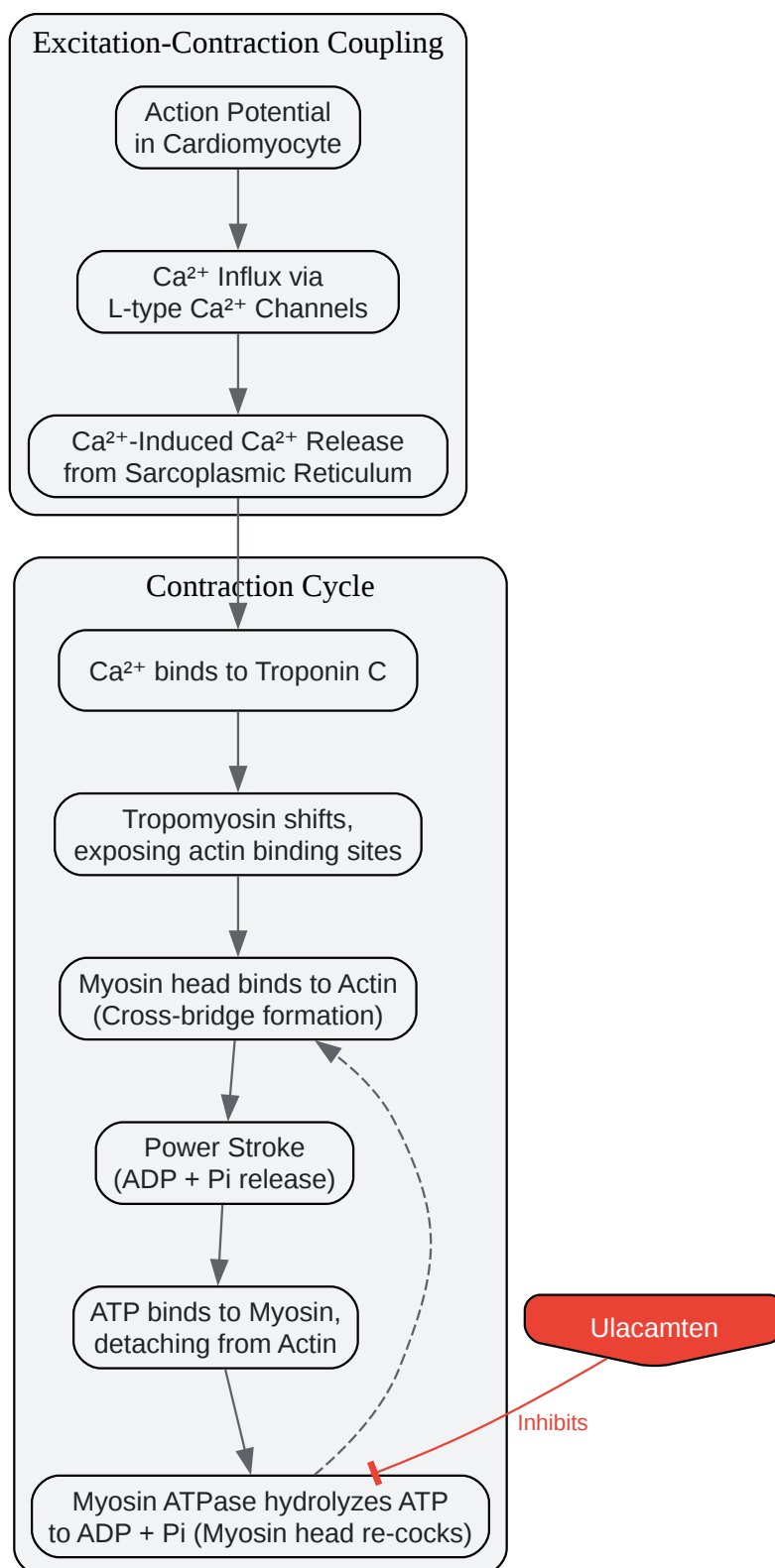
- Thaw the **ulacamten** DMSO stock solution at room temperature.
- Prepare an intermediate dilution of the stock solution in cell culture medium. It is recommended to perform this dilution in a stepwise manner to prevent precipitation of the compound.
- Further dilute the intermediate solution in cell culture medium to achieve the final desired concentrations for treating the cells.
- Ensure the final concentration of DMSO in the cell culture medium is non-toxic to the cells (typically $\leq 0.1\%$).
- Include a vehicle control in your experiment, which consists of cell culture medium with the same final concentration of DMSO as the experimental wells.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for the preparation of **ulacamten** stock and working solutions.



[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway of cardiac muscle contraction and the inhibitory action of ulacamten.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. teachmephysiology.com](https://www.teachmephysiology.com) [[teachmephysiology.com](https://www.teachmephysiology.com)]
- [3. cytokinetics.com](https://www.cytokinetics.com) [[cytokinetics.com](https://www.cytokinetics.com)]
- [4. studyaid.no](https://www.studyaid.no) [[studyaid.no](https://www.studyaid.no)]
- [5. TWO CLASSES OF MYOSIN INHIBITORS, BLEBBISTATIN, AND MAVACAMTEN, STABILIZE \$\beta\$ -CARDIAC MYOSIN IN DIFFERENT STRUCTURAL AND FUNCTIONAL STATES - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [6. medchemexpress.cn](https://www.medchemexpress.cn) [[medchemexpress.cn](https://www.medchemexpress.cn)]
- To cite this document: BenchChem. [Ulacamten solubility and preparation for assays]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15607449/docs#ulacamten-solubility-and-preparation-for-assays>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)